

Commercial Availability and Purity of Non-2-yn-1-ol: A Technical Guide

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Compound of Interest

Compound Name: **Non-2-yn-1-ol**

Cat. No.: **B147523**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability and purity of **Non-2-yn-1-ol** (CAS No. 5921-73-3), a key intermediate in various organic syntheses. This document is intended for researchers, scientists, and professionals in drug development who require reliable sources and a clear understanding of the purity specifications of this compound for their experimental work.

Commercial Suppliers and Specifications

Non-2-yn-1-ol is readily available from several major chemical suppliers. The most commonly offered purity grades are 96% and $\geq 97.5\%$. The compound is typically supplied as a clear, colorless to pale yellow liquid. Below is a summary of the offerings from prominent vendors.

Supplier	Brand	Stated Purity	Assay Method	Key Specifications
Thermo Fisher Scientific	Thermo Scientific Chemicals (formerly Alfa Aesar)	96%	GC	Refractive Index: 1.4530-1.4590 @ 20°C ^[1]
GFS Chemicals	GFS Chemicals	≥97.50%	GC-FID	Water (KF): ≤0.50% ^[2]
CymitQuimica	Alfa Aesar By Thermo Fisher Scientific	96%	Not Specified	Liquid, Clear colorless to pale yellow ^[3]

Purity and Impurity Profile

The primary method for determining the purity of commercially available **Non-2-yn-1-ol** is gas chromatography (GC), often with flame ionization detection (GC-FID). While suppliers provide a minimum purity level, a detailed impurity profile is typically found in the Certificate of Analysis (CoA), which should be requested for specific lots.

Based on the available data, the main component is **Non-2-yn-1-ol**. Potential impurities may include isomers, unreacted starting materials from synthesis, and solvents. The water content is also a critical parameter for many applications, and GFS Chemicals specifies a maximum of 0.50% as determined by Karl Fischer titration.^[2]

Experimental Protocols

Purity Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol provides a general method for the qualitative and quantitative analysis of **Non-2-yn-1-ol**, adapted from standard procedures for long-chain alcohols.

1. Sample Preparation:

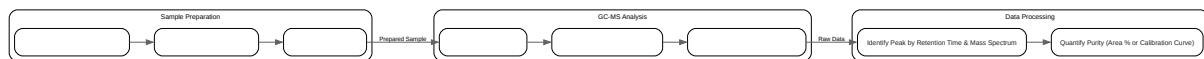
- Prepare a stock solution of **Non-2-yn-1-ol** in a suitable solvent (e.g., dichloromethane or ethyl acetate) at a concentration of 1 mg/mL.
- For quantitative analysis, prepare a series of calibration standards by diluting the stock solution.
- An internal standard (e.g., 1-dodecanol) can be added to all samples and standards to improve accuracy.

2. GC-MS Instrumentation and Conditions:

- Gas Chromatograph: Agilent 7890B or equivalent.
- Mass Spectrometer: Agilent 5977A or equivalent.
- Column: HP-5ms (30 m x 0.25 mm ID, 0.25 μ m film thickness) or equivalent non-polar capillary column.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Inlet Temperature: 250°C.
- Injection Volume: 1 μ L (splitless mode).
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes.
 - Ramp: 10°C/min to 280°C.
 - Hold: 5 minutes at 280°C.
- MS Source Temperature: 230°C.
- MS Quadrupole Temperature: 150°C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Scan Range: m/z 40-400.

3. Data Analysis:

- Identify the peak corresponding to **Non-2-yn-1-ol** based on its retention time and mass spectrum.
- The mass spectrum should exhibit a molecular ion peak (M^+) at m/z 140.22 and characteristic fragment ions.
- Quantify the purity by comparing the peak area of **Non-2-yn-1-ol** to the total peak area of all components in the chromatogram (area percent). For more accurate quantification, use the calibration curve generated from the standards.



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GC-MS Analysis Workflow for **Non-2-yn-1-ol**

Purification by Column Chromatography

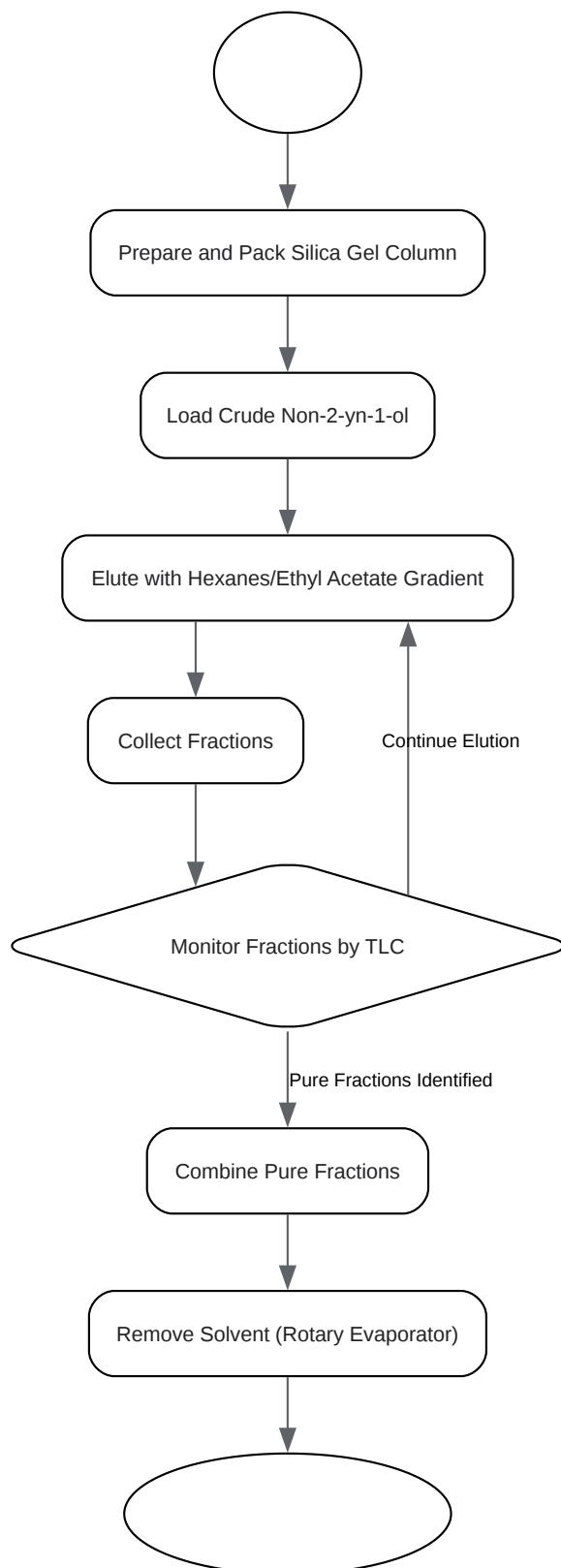
For applications requiring higher purity than commercially available, **Non-2-yn-1-ol** can be further purified by silica gel column chromatography.

1. Materials:

- Silica gel (230-400 mesh).
- Solvents: Hexanes, Ethyl Acetate (reagent grade).
- Glass chromatography column.
- Collection tubes.
- Thin Layer Chromatography (TLC) plates (silica gel).

2. Procedure:

- Slurry Preparation: Prepare a slurry of silica gel in hexanes.
- Column Packing: Pack the chromatography column with the silica gel slurry, ensuring no air bubbles are trapped. Add a thin layer of sand on top of the silica bed.
- Sample Loading: Dissolve the crude **Non-2-yn-1-ol** in a minimal amount of the eluent (e.g., 5% ethyl acetate in hexanes). Carefully load the sample onto the top of the silica gel bed.
- Elution: Begin elution with a non-polar solvent system (e.g., 5% ethyl acetate in hexanes). Gradually increase the polarity of the eluent (e.g., to 10-20% ethyl acetate in hexanes) to elute the **Non-2-yn-1-ol**.
- Fraction Collection: Collect fractions in test tubes.
- Monitoring: Monitor the separation by TLC. Spot the collected fractions on a TLC plate and develop it in an appropriate solvent system. Visualize the spots using a suitable stain (e.g., potassium permanganate).
- Product Isolation: Combine the fractions containing the pure **Non-2-yn-1-ol** and remove the solvent under reduced pressure using a rotary evaporator.

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Purification Workflow for **Non-2-yn-1-ol**

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